

# An In-depth Technical Guide to the Physicochemical Properties of 4,4'-Dihydroxybiphenyl

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,4'-Dihydroxybiphenyl

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This technical guide provides a comprehensive overview of the melting and boiling points of **4,4'-Dihydroxybiphenyl**, a key intermediate in the synthesis of various polymers, electronic chemicals, and pharmaceutical compounds.<sup>[1][2]</sup> This document outlines its key physical properties, detailed experimental protocols for their determination, and a logical workflow for these analytical procedures.

## Physicochemical Data of 4,4'-Dihydroxybiphenyl

**4,4'-Dihydroxybiphenyl**, also known as [1,1'-Biphenyl]-4,4'-diol, is a white to light yellow crystalline powder.<sup>[1][2]</sup> It is characterized by its high melting point and thermal stability.<sup>[2]</sup> While it is insoluble in water, it exhibits solubility in organic solvents such as methanol, ethanol, and ether.<sup>[1][2]</sup>

The quantitative physicochemical data for **4,4'-Dihydroxybiphenyl** are summarized in the table below.

Property	Value	Source(s)
Melting Point	279-286 °C	[1][3]
	280-282 °C	[4]
	281 °C	
Boiling Point	Data not readily available; may decompose at high temperatures.	
Appearance	White to light yellow powder or crystals	[1][2][3]
Solubility	Insoluble in water; Soluble in methanol, ethanol, ether, and Tetrahydrofuran.	[1]
CAS Number	92-88-6	[3]
Molecular Formula	C12H10O2	[3]

## Experimental Protocols

The determination of melting and boiling points are fundamental techniques for assessing the purity and identity of a chemical compound.[5][6]

The melting point of a pure crystalline solid is a sharp, well-defined temperature at which the substance transitions from a solid to a liquid.[6] The presence of impurities typically lowers and broadens the melting point range.[6][7]

Apparatus and Materials:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)[5]
- Capillary tubes (sealed at one end)[5][8]
- Thermometer
- Heating medium (e.g., paraffin oil)[5]

- **4,4'-Dihydroxybiphenyl** sample (finely powdered and dry)[6]
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **4,4'-Dihydroxybiphenyl** sample is completely dry and in the form of a fine powder.[6] If necessary, grind the crystals using a mortar and pestle.[6]
- Loading the Capillary Tube: Pack the powdered sample into the open end of a capillary tube to a height of 1-2 mm by tapping the sealed end on a hard surface.[5][8]
- Apparatus Setup: Attach the capillary tube to a thermometer, ensuring the sample is aligned with the thermometer bulb.[5][8] Place this assembly into the melting point apparatus.[9]
- Heating: Heat the apparatus slowly, especially near the expected melting point.[8][9] The heating rate should be controlled to ensure accurate measurement.[9]
- Observation: Record the temperature at which the first crystals begin to melt and the temperature at which the last crystal disappears. This range is the melting point of the substance.[7] For a pure compound, this range is typically narrow.[7]

The boiling point of a liquid is the temperature at which its vapor pressure equals the external atmospheric pressure.[10][11] This method is suitable for determining the boiling point of small quantities of a liquid.

Apparatus and Materials:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., paraffin oil in a beaker)[5]
- Hot plate or Bunsen burner[5][12]

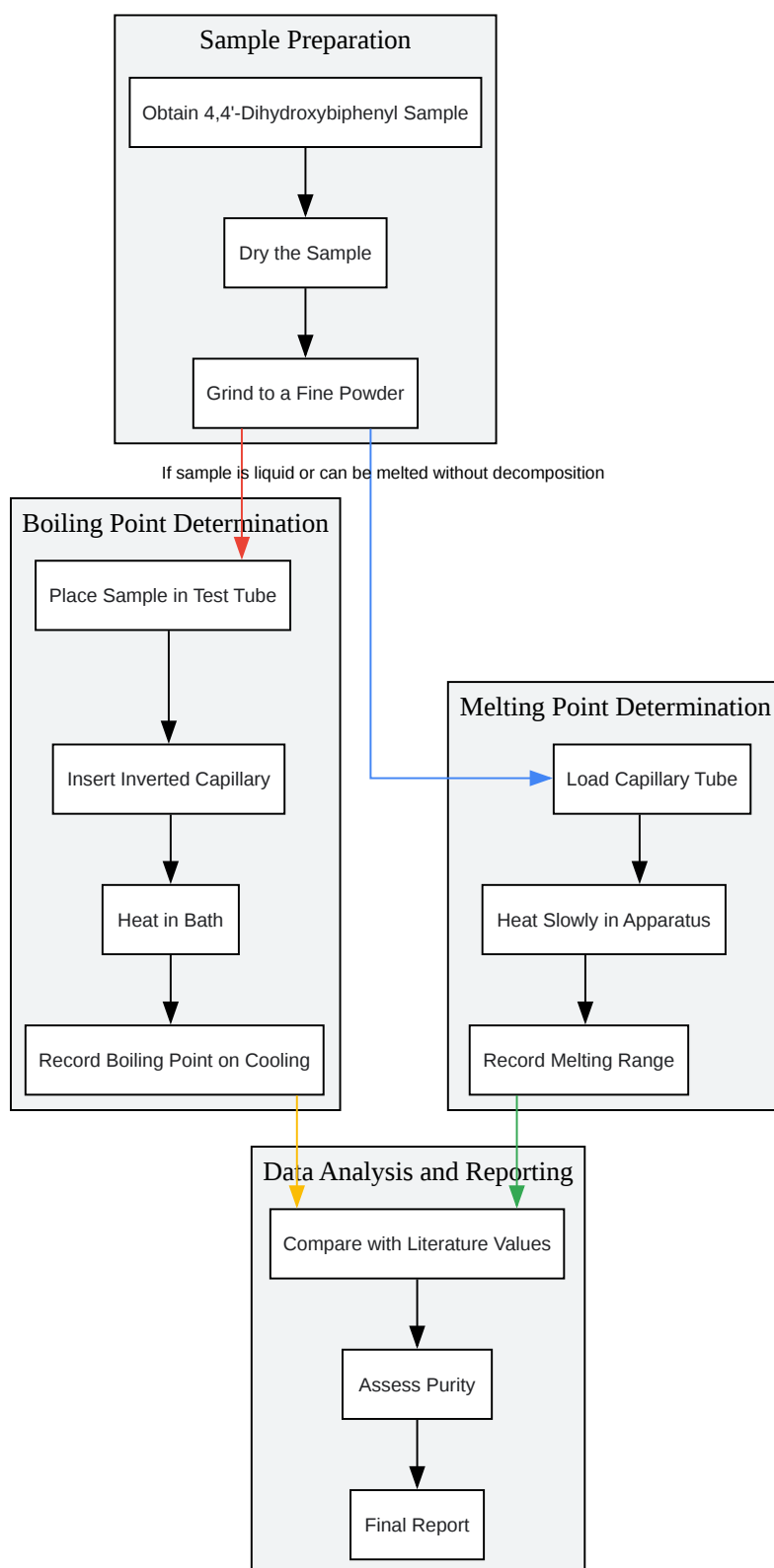
- Liquid sample of the compound (if applicable, as **4,4'-Dihydroxybiphenyl** is a solid at room temperature)

Procedure:

- Sample Preparation: Place a small amount of the liquid into a small test tube.
- Capillary Inversion: Place a capillary tube, with its sealed end facing upwards, into the test tube containing the liquid.[\[12\]](#)
- Apparatus Setup: Attach the test tube to a thermometer and immerse the setup in a heating bath.[\[10\]](#)[\[12\]](#)
- Heating: Heat the bath gradually.[\[5\]](#) As the liquid heats, air trapped in the capillary tube will escape.[\[10\]](#)
- Observation: When the boiling point is reached, a continuous stream of bubbles will emerge from the open end of the capillary tube.[\[10\]](#)
- Cooling and Measurement: Turn off the heat and allow the apparatus to cool. The temperature at which the liquid is drawn back into the capillary tube is the boiling point.[\[10\]](#)

## Workflow Visualization

The following diagram illustrates the logical workflow for the characterization of the physical properties of a chemical substance like **4,4'-Dihydroxybiphenyl**.



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Caption: Workflow for determining the physical properties of a chemical compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 4,4'-Dihydroxybiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160632#4-4-dihydroxybiphenyl-melting-point-and-boiling-point]

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